

High-performance liquid chromatography for Quadrosilan analysis

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Compound of Interest

Compound Name: *Quadrosilan*

Cat. No.: *B1678620*

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An Application Note on the High-Performance Liquid Chromatography Analysis of **Quadrosilan**

For researchers, scientists, and drug development professionals, this document provides a detailed protocol for the quantitative analysis of **Quadrosilan** using High-Performance Liquid Chromatography (HPLC).

Introduction

Quadrosilan, also known as Cisobitan or KABI-1774, is a synthetic nonsteroidal estrogen.^[1] Its chemical name is 2,6-cisdiphenylhexamethylcyclotetrasiloxane.^[1] With the molecular formula C₁₈H₂₈O₄Si₄ and a molar mass of 420.758 g·mol⁻¹, this organosilicon compound has been investigated for its antigonadotropic properties, particularly in the treatment of prostate cancer.^[1] Given its therapeutic potential, accurate and precise analytical methods are crucial for its quantification in bulk drug substances, pharmaceutical formulations, and biological matrices.

This application note describes a robust reversed-phase HPLC (RP-HPLC) method for the determination of **Quadrosilan**. The presence of phenyl groups in its structure allows for sensitive ultraviolet (UV) detection.^[1] The method detailed below is designed to be specific, accurate, and reproducible for routine analysis and quality control purposes.

Experimental Protocols

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is suitable for this analysis. The following table summarizes the proposed chromatographic conditions.

Parameter	Recommended Setting
HPLC System	Quaternary or Binary Gradient HPLC
Detector	UV-Vis or Photodiode Array (PDA) Detector
Column	C18 Reversed-Phase Column (e.g., 4.6 x 250 mm, 5 μ m)
Mobile Phase	Acetonitrile and Water (70:30 v/v), isocratic
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	254 nm
Injection Volume	20 μ L
Run Time	10 minutes

Reagent and Sample Preparation

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade or purified)
- **Quadrosilan** reference standard
- Methanol (HPLC grade, for sample dissolution)

Standard Solution Preparation (100 μ g/mL):

- Accurately weigh 10 mg of **Quadrosilan** reference standard.
- Transfer it to a 100 mL volumetric flask.

- Dissolve and dilute to volume with methanol.
- Sonicate for 5 minutes to ensure complete dissolution.

Sample Preparation (from a hypothetical formulation):

- Weigh and transfer a quantity of the powdered formulation equivalent to 10 mg of **Quadrosilan** into a 100 mL volumetric flask.
- Add approximately 70 mL of methanol and sonicate for 15 minutes to extract the active ingredient.
- Allow the solution to cool to room temperature and dilute to the mark with methanol.
- Filter the solution through a 0.45 µm syringe filter before injection.

Method Validation Summary

The proposed method should be validated according to ICH guidelines. The following tables present hypothetical but realistic data for key validation parameters.

System Suitability

Parameter	Acceptance Criteria	Hypothetical Result
Tailing Factor	≤ 2.0	1.2
Theoretical Plates	≥ 2000	5800
RSD of Peak Area (n=6)	$\leq 2.0\%$	0.8%

Linearity

Concentration (µg/mL)	Mean Peak Area (n=3)
10	125,430
25	313,575
50	627,150
75	940,725
100	1,254,300
Correlation Coefficient (r ²)	≥ 0.999

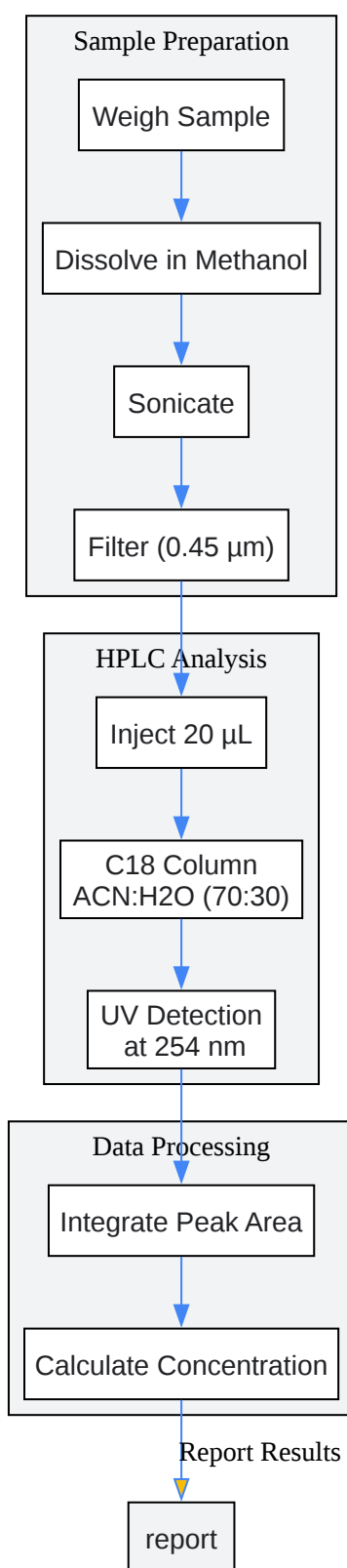
Precision

Precision Type	Concentration (µg/mL)	RSD (%) (n=6)
Repeatability	100	0.9%
Intermediate Precision	100	1.2%

Accuracy (Recovery)

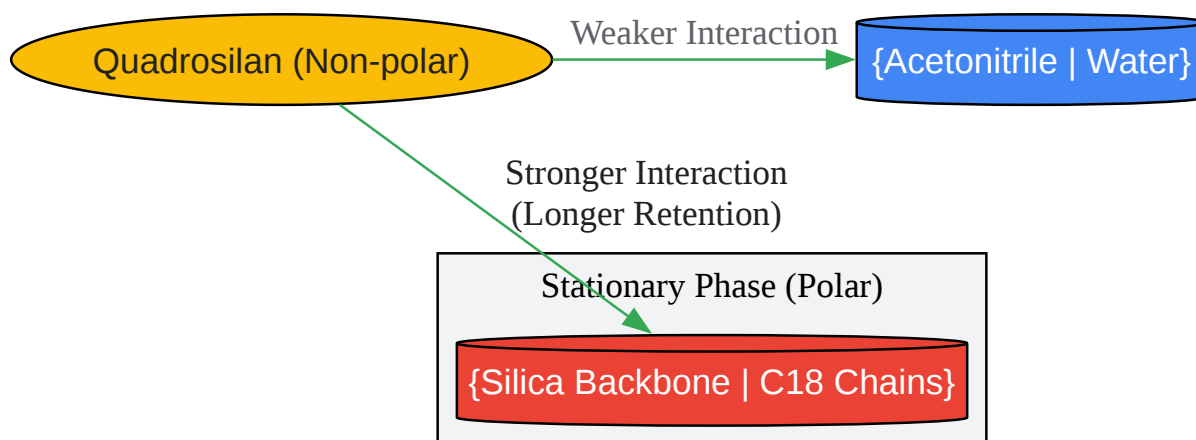
Spiked Level	Amount Spiked (µg/mL)	Amount Recovered (µg/mL)	Recovery (%)
80%	80	79.5	99.4
100%	100	100.2	100.2
120%	120	119.1	99.3
Mean Recovery	99.6%		

Visualizations



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Caption: Workflow for the HPLC analysis of **Quadrosilan**.



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References

- 1. Quadrosilan - Wikipedia [en.wikipedia.org]
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